

G907 Adhesive Bond Failure on Plastics: A Technical Support Center

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Compound of Interest

Compound Name: G907

Cat. No.: B1654381

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals experiencing **G907** adhesive bond failure on plastic substrates.

Frequently Asked Questions (FAQs)

1. What is **G907** adhesive and what are its typical applications?

The **G907** series are two-part epoxy adhesives known for their strong bonding capabilities to a variety of substrates, including glass, ceramics, most metals, and many plastics.^{[11][12][13]} They are commonly used for industrial bonding, casting, and potting applications.^[11] Specific formulations within the **G907** series offer different properties such as varying viscosities, cure times, and optical clarity, making them suitable for a range of applications from structural bonding to optical and laser applications.^{[11][12][13][14][15][16][17][18]}

2. Why is my **G907** adhesive failing to bond to plastic?

Bond failure on plastics, particularly with epoxy adhesives like **G907**, is often due to the low surface energy of many plastic materials. Plastics such as polyethylene (PE) and polypropylene (PP) are notoriously difficult to bond because their non-polar, inert surfaces prevent adhesives from "wetting" and forming a strong bond. Other common causes for bond failure include:

- **Improper Surface Preparation:** This is the most common reason for bond failure. Surfaces must be clean, dry, and free of contaminants like oils, grease, and mold release agents.
- **Incorrect Mix Ratio:** An improper ratio of resin to hardener will result in an incomplete chemical reaction and compromised bond strength.
- **Inadequate Curing:** The adhesive may not have been allowed to cure for the recommended time at the appropriate temperature.
- **Adhesive Incompatibility:** While **G907** adheres to many plastics, it may not be suitable for all types, especially without specific surface treatments.

3. What are the different types of bond failure?

Understanding the type of failure is crucial for troubleshooting. There are three main types of bond failure:

- **Adhesive Failure:** The adhesive peels away cleanly from one of the substrates. This often indicates a problem with surface preparation or surface energy.
- **Cohesive Failure:** The adhesive itself breaks, leaving a layer of adhesive on both substrates. This suggests that the adhesive has bonded well to the surfaces, but the bond strength was exceeded.
- **Substrate Failure:** The plastic substrate breaks before the adhesive bond fails. This indicates a very strong bond.

Troubleshooting Guides

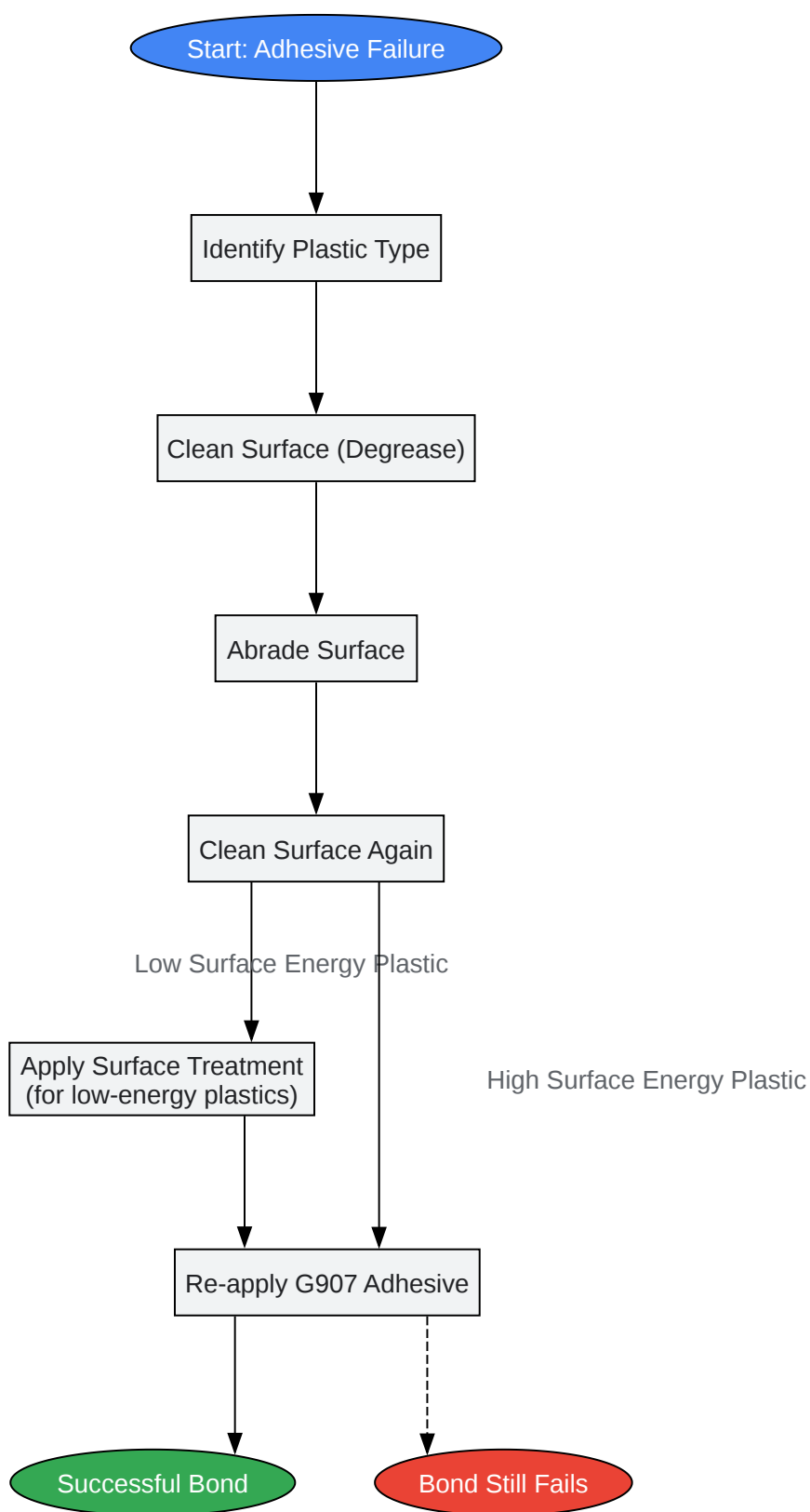
Problem 1: Adhesive Failure - G907 does not adhere to the plastic surface.

This is the most common issue when bonding plastics and typically points to inadequate surface preparation or low surface energy of the substrate.

Troubleshooting Steps:

- **Identify the Plastic Type:** Determine the type of plastic you are working with. High-surface-energy plastics like ABS, polycarbonate (PC), and PVC are generally easier to bond than low-surface-energy plastics like polyethylene (PE) and polypropylene (PP).
- **Thoroughly Clean the Surface:** Degrease the plastic surface with a suitable solvent such as isopropyl alcohol or acetone to remove any oils, grease, or contaminants. Ensure the solvent has completely evaporated before proceeding.
- **Abrade the Surface:** Roughen the surface of the plastic with sandpaper (80-120 grit) or through grit blasting. This increases the surface area and provides a mechanical "key" for the adhesive to grip.
- **Clean Again:** After abrading, clean the surface again to remove any dust or debris.
- **Consider Surface Treatments (for low-surface-energy plastics):** For plastics like PE and PP, additional surface treatment may be necessary:
 - **Flame Treatment:** Briefly pass the flame of a propane torch over the surface. The flame should just touch the surface, and you should see a slight change in the surface appearance. This oxidizes the surface, increasing its energy.
 - **Corona or Plasma Treatment:** These are highly effective methods for increasing surface energy but require specialized equipment.
 - **Chemical Primers:** Use a primer specifically designed for polyolefins before applying the **G907** adhesive.

Logical Relationship of Troubleshooting Adhesive Failure



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Caption: Troubleshooting workflow for adhesive failure on plastics.

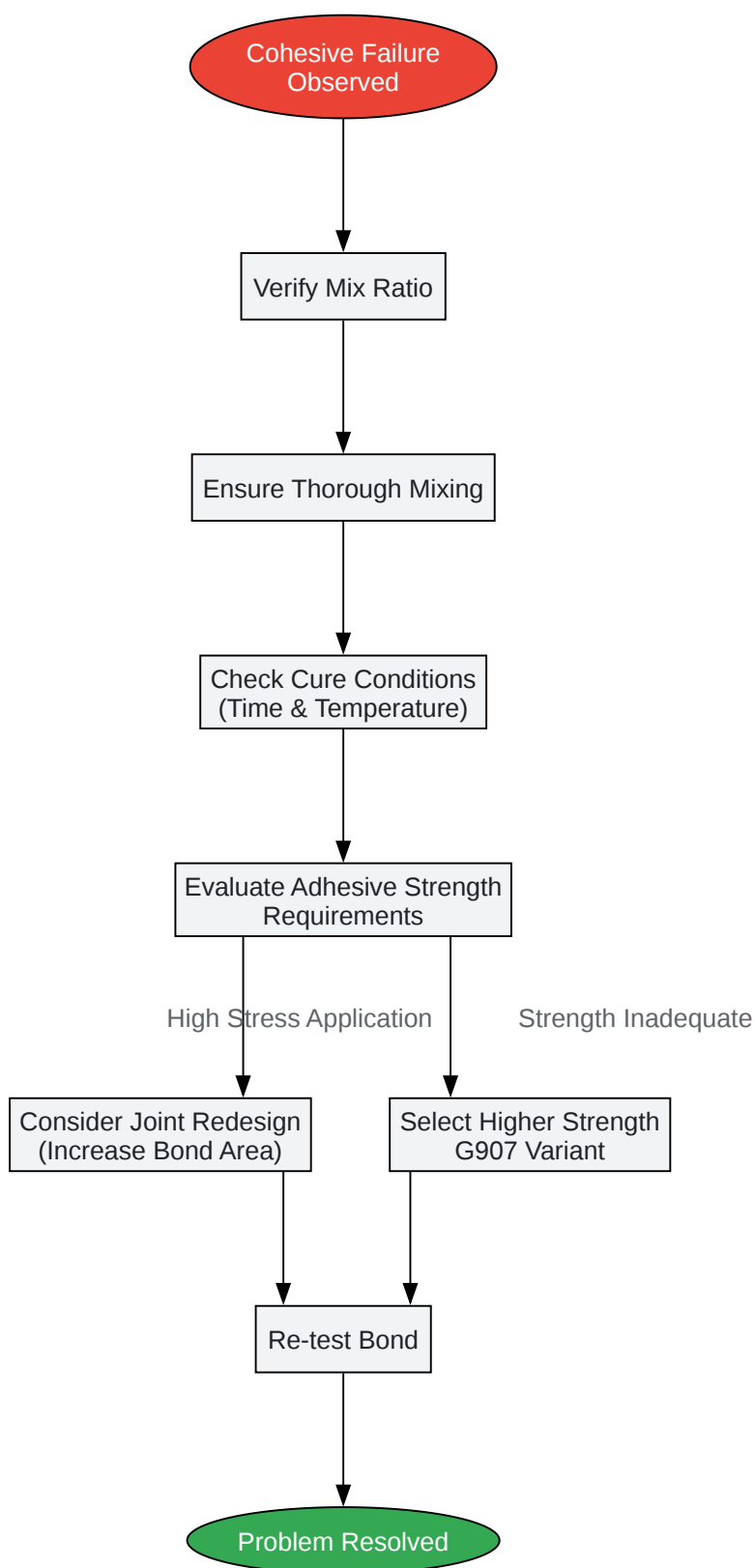
Problem 2: Cohesive Failure - The **G907** adhesive itself is breaking.

This indicates that the surface preparation and adhesion to the plastic are likely good, but the adhesive itself is the weak point under the experienced stress.

Troubleshooting Steps:

- **Verify the Mix Ratio:** Ensure that the resin and hardener were mixed in the exact ratio specified on the **G907** datasheet. An incorrect mix ratio is a common cause of reduced adhesive strength.
- **Ensure Thorough Mixing:** The two components must be mixed until a uniform color and consistency are achieved to ensure a complete chemical reaction.
- **Check Cure Conditions:** Verify that the adhesive was cured at the recommended temperature and for the specified duration. Curing at temperatures below the recommendation can significantly slow down the cure process and lead to incomplete cross-linking.
- **Consider a Different **G907** Formulation:** If the bond is failing under high stress, consider using a different **G907** variant with higher tensile or shear strength. Refer to the **G907** series product table for options.
- **Increase Bond Area:** If possible, increasing the surface area of the bond will distribute the stress over a larger area, reducing the likelihood of cohesive failure.

Signaling Pathway for Cohesive Failure Investigation



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Caption: Investigation pathway for **G907** cohesive failure.

Data Presentation

Table 1: Properties of Selected **G907** Series Adhesives

Property	G907-21[15] [19]	G907-24[14] [20]	G907-25[12] [17]	G907-31[16]	G907-52[11]	G907-55	G907-58[13]
Color	Milky White	Transparent	Transparent	Clear	Black	Blue	Light Amber
Viscosity (cps)	100,000	12,000	200	5,500	4,000	4,000	1,200
Mix Ratio (R/H by wt)	100/22	100/25	100/30	100/25	100/14	100/14	100/60
Hardness (Shore D)	90	88	80	88	85	85	70
Cure Time (25°C)	24 hours	24 hours	24 hours	24 hours	24 hours	24 hours	24 hours
Cure Time (65°C)	4 hours	4 hours	1-2 hours	1-4 hours	Not Specified	Not Specified	4 hours
Pot Life (minutes)	30	20	120	30	30	30	60
Operating Temp (°C)	-55 to 135	-55 to 130	-65 to 110	-65 to 130	-60 to 145	-60 to 145	-60 to 130
Shear Strength (Al-Al, psi)	3000	Not Specified	4000	2500	3000	3000	3000

Experimental Protocols

Protocol 1: Standardized Surface Preparation and Bonding for Plastics

This protocol outlines a standardized procedure for preparing plastic substrates and applying **G907** adhesive to ensure consistent and reliable bonding for experimental purposes.

Materials:

- Plastic substrates (e.g., coupons of ABS, PC, PE, PP)
- **G907** epoxy adhesive (resin and hardener)
- Solvent (Isopropyl Alcohol or Acetone)
- Lint-free wipes
- Sandpaper (120 grit)
- Mixing container and stir stick
- Clamps or fixtures to hold substrates during curing

Procedure:

- Substrate Cleaning:
 - Thoroughly wipe the bonding surfaces of the plastic substrates with a lint-free wipe saturated with isopropyl alcohol or acetone.
 - Allow the solvent to fully evaporate.
- Surface Abrasion:
 - Uniformly abrade the bonding surfaces in a cross-hatch pattern using 120-grit sandpaper.
 - The goal is to create a uniformly roughened and dull surface.

- Post-Abrasion Cleaning:
 - Wipe the abraded surfaces again with a solvent-dampened lint-free wipe to remove all sanding dust and debris.
 - Allow the solvent to completely dry.
- Adhesive Preparation:
 - Dispense the **G907** resin and hardener in the precise mix ratio specified on the product datasheet.
 - Mix the components thoroughly for the recommended time until a uniform mixture is achieved.
- Adhesive Application:
 - Apply a thin, uniform layer of the mixed adhesive to one of the prepared bonding surfaces.
- Assembly and Clamping:
 - Join the two substrates together, applying gentle pressure to ensure good contact and to squeeze out any trapped air.
 - Secure the assembly with clamps or fixtures to maintain alignment and consistent pressure during the cure cycle. Do not apply excessive pressure that could squeeze out all the adhesive.
- Curing:
 - Allow the assembly to cure according to the manufacturer's recommended schedule (time and temperature). For room temperature cures, allow a minimum of 24 hours before handling or testing.

Experimental Workflow for Plastic Bonding



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Caption: Standardized workflow for plastic bonding experiments.

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